Technical Guide: Synthesis and Molecular Structure of N,N-Dimethylformamide-d7

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Compound of Interest	
Compound Name:	*N,N-Dimethylformamide-d*
CAS No.:	*2914-27-4*
Cat. No.:	*B1365347*

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Executive Summary

N,N-Dimethylformamide-d7 (DMF-d7) is the fully deuterated isotopologue of the polar aprotic solvent DMF.[1] It serves as a critical medium in high-field Nuclear Magnetic Resonance (NMR) spectroscopy, enabling the structural elucidation of complex organic molecules without proton signal interference. Beyond its role as a "silent solvent," DMF-d7 is increasingly utilized in mechanistic studies to probe kinetic isotope effects (KIE) and in the synthesis of deuterated active pharmaceutical ingredients (APIs) to improve metabolic stability.

This guide provides a rigorous technical breakdown of the molecular architecture, a validated laboratory-scale synthesis protocol, and quality control standards for DMF-d7.

Part 1: Molecular Architecture & Isotopic Physics

Structural Dynamics

DMF-d7 (

) retains the planar geometry of its protium counterpart. The molecule exhibits significant double-bond character between the carbonyl carbon and the nitrogen atom due to resonance

delocalization. This restricts rotation around the C-N bond, a phenomenon clearly observable in variable-temperature NMR.

Key Structural Features:

- Planarity: The O=C-N framework is planar (

  hybridization at Nitrogen).
- Bond Lengths: The C-N bond is shorter (approx. 1.32 Å) than a typical amine C-N single bond (1.47 Å), confirming partial double bond character.
- Isotopic Effect: The substitution of Hydrogen (

) with Deuterium (

) increases the reduced mass of the oscillating bonds (C-D vs C-H), lowering the zero-point energy and vibrational frequencies (observable in IR spectroscopy).

Resonance Visualization

The resonance structures below illustrate the dipole contribution that gives DMF its high dielectric constant and high boiling point.

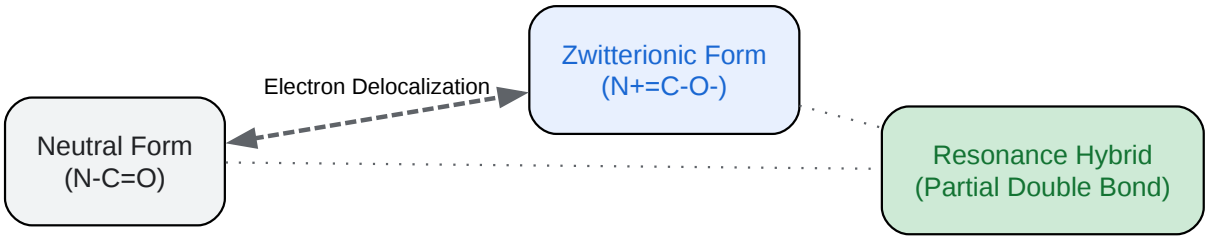

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Figure 1: Resonance contributors of DMF-d7. The zwitterionic form contributes significantly to the solvent's high polarity and miscibility.

Comparative Physical Properties

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The following table contrasts the properties of standard DMF (h7) with deuterated DMF (d7). Note the density increase due to the doubled mass of the hydrogen isotopes.

Property	DMF-h7 ( )	DMF-d7 ( )	Impact of Deuteration
Molar Mass	73.09 g/mol	80.14 g/mol	+9.6% Mass Increase
Density (20°C)	0.944 g/mL	~1.05 g/mL	Higher mass/volume ratio
Boiling Point	153°C	153°C	Negligible (dipole dominates)
Melting Point	-61°C	-61°C	Negligible
Dipole Moment	3.82 D	3.82 D	Electronic structure unchanged
Residual H (NMR)	N/A	2.75 ppm (quint), 8.03 ppm (br)	Trace species

Part 2: Synthesis Protocol (Laboratory Scale)

Objective: Synthesize high-purity (>99.5 atom % D) DMF-d7. Route: Thermal condensation of Dimethylamine-d6 Hydrochloride and Sodium Formate-d.

Reaction Mechanism

This pathway utilizes stable solid precursors to generate the volatile amine and formic acid in situ, followed by thermal dehydration.

Reagents & Equipment[2]

- Precursors:
  - Dimethylamine-d6 hydrochloride (99.8 atom % D)
  - Sodium Formate-d (99.8 atom % D)

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- Catalyst: None required (thermal) or trace Sodium Methoxide.
- Apparatus:
  - 3-neck Round Bottom Flask (RBF).
  - Short-path distillation head (vigreux column recommended).
  - Oil bath (capable of 200°C).
  - Nitrogen/Argon inert atmosphere line.[2]

Step-by-Step Methodology

- Stoichiometric Mixing: In a dry 3-neck RBF, combine Dimethylamine-d6 HCl (1.0 eq) and Sodium Formate-d (1.1 eq). The slight excess of formate ensures complete consumption of the amine salt.
  - Expert Insight: Pulverize the solids rapidly in a glovebox or dry bag before mixing to minimize hygroscopic water uptake, which introduces protons (

) into the system.
- Thermal Activation (Melt Phase): Connect the flask to the distillation setup. Purge with Argon. Heat the solid mixture to 140°C. The solids will melt/fuse as the reaction initiates.
  - Observation: Evolution of water vapor indicates the condensation is proceeding.
- Dehydration & Distillation: Increase temperature gradually to 170-180°C. The DMF-d7 (bp 153°C) and water will co-distill.
  - Critical Step: To obtain anhydrous DMF-d7 directly, use a fractionating column. The water (bp 100°C) will distill first. Discard the aqueous fraction. Collect the fraction boiling between 150°C - 155°C.
- Secondary Purification (Drying): The distillate often contains trace water. Treat the crude DMF-d7 with activated 4Å Molecular Sieves (20% w/v) for 24 hours. Decant and perform a final vacuum distillation if ultra-high purity is required.

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Synthesis Workflow Diagram

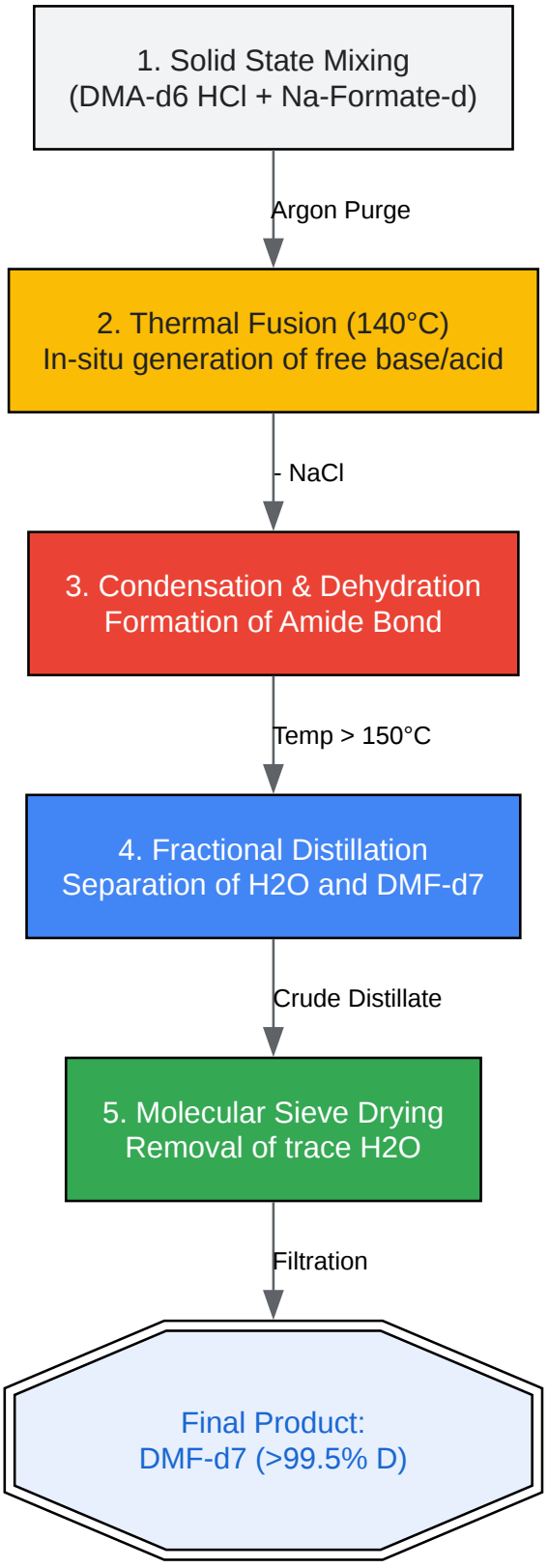

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Figure 2: Laboratory workflow for the synthesis of DMF-d7 via the formate salt route.

Part 3: Quality Control & Validation

To ensure the solvent is suitable for NMR, strict QC parameters must be met.[3]

Isotopic Purity (Proton NMR)

Run a

-NMR of the neat liquid (using a capillary insert of

for lock if necessary, or lock on the DMF deuterium signal if the probe allows).

- Target: Residual proton signals should be < 0.5% total integral.
- Diagnostic Peaks:
  - Methyl Group: Quintet at 2.75 ppm. This arises from the ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

    isotopologue. The quintet pattern (1:2:3:2:1) is due to coupling with two deuterium nuclei (

).[4]
  - Formyl Group: Broad singlet at 8.03 ppm (trace

).

Chemical Purity (Carbon-13 NMR)

- Target: Clean baseline with no signals for unreacted amine or formic acid.
- Spectrum:
  - Carbonyl (C=O): Triplet/Septet at 162.7 ppm.
  - Methyls: Septets at 30.1 ppm and 35.2 ppm.[1]
  - Note: The septet splitting is caused by Carbon-Deuterium coupling (

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Water Content

Use Karl Fischer coulometric titration.

- Specification: < 0.05% (500 ppm)

  .

- Note: DMF is hygroscopic.[5] High water content triggers proton exchange, degrading isotopic purity over time.

Part 4: Applications in Drug Discovery

The "Silent" Solvent

In small molecule drug discovery, DMF-d7 is essential for analyzing polar compounds that are insoluble in Chloroform-d or DMSO-d6. Its ability to dissolve peptide mimetics and salts without obscuring the aromatic or amide regions (6-9 ppm) makes it invaluable for structural verification.

Deuterated APIs (Deuterium Switch)

DMF-d7 is used as a reagent to introduce deuterium into drug scaffolds.

- Mechanism: Vilsmeier-Haack formylation using DMF-d7 and

  installs a deuterated formyl group (

) onto aromatic rings.

- Benefit: The C-D bond is stronger than the C-H bond (Kinetic Isotope Effect). Replacing metabolic "hotspots" with deuterium can reduce the rate of metabolism (e.g., by cytochrome P450), potentially extending the drug's half-life (

) in vivo.

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